

Ethyl 1-aminocyclohexanecarboxylate safety, handling, and MSDS

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Compound of Interest

Compound Name: Ethyl 1-aminocyclohexanecarboxylate

Cat. No.: B168046

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An In-depth Technical Guide on the Safety, Handling, and MSDS of **Ethyl 1-aminocyclohexanecarboxylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **Ethyl 1-aminocyclohexanecarboxylate**. The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on safe handling and emergency preparedness.

Chemical Identification and Physical Properties

Ethyl 1-aminocyclohexanecarboxylate is a chemical compound with the molecular formula $C_9H_{17}NO_2$. It is also known by other names, including Cyclohexanecarboxylic acid, 1-amino-, ethyl ester.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	171.24 g/mol	[1][2]
CAS Number	1664-34-2	[1][3]
Molecular Formula	C9H17NO2	[1][2][3]
Boiling Point	110 °C @ 15 Torr	[1]
Flash Point	96.8 °C	[1]
Density	1.028 g/cm ³	[1]
Refractive Index	1.472	[1]
Vapor Pressure	0.0682 mmHg at 25°C	[1]
Melting Point	193-195 °C (for hydrochloride salt)	[4]
LogP	1.38	[3]
Polar Surface Area	52.3 Å ²	[3][5]
Rotatable Bond Count	3	[3]

Safety and Hazard Information

Based on available safety data sheets for **Ethyl 1-aminocyclohexanecarboxylate** hydrochloride, the compound is classified with the following hazards.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

(Data derived from the hydrochloride salt, which is a common form of this compound)[4]

Pictograms:

GHS07: Exclamation mark[4]

Signal Word: Warning[4]

Precautionary Statements:

A comprehensive list of precautionary statements includes P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, and P501.[4]

Handling and Storage

Proper handling and storage are crucial to ensure the safety of personnel and the integrity of the compound.

Handling:

- Avoid contact with skin and eyes.
- Avoid inhalation of vapor or mist.
- Use in a well-ventilated area or a chemical fume hood.[6]
- Wash hands and clothing after handling the product.[7]

- Keep away from sources of ignition.
- Take measures to prevent the buildup of electrostatic charge.
- Wear appropriate personal protective equipment (PPE).[6][8]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[9]
- Store at room temperature or as recommended by the supplier.[4][10] Some suppliers recommend refrigerated storage (2-8°C) under an inert atmosphere.[11]
- Incompatible materials include acids, bases, and oxidizing agents.[12]

Personal Protective Equipment (PPE)

A conservative approach to personal protection is mandatory when handling this chemical.

Table 3: Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical splash goggles and a face shield.[6]	Protects against splashes and vapors that can cause severe eye damage.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Prevents skin contact which can lead to irritation.
Body Protection	Flame-resistant lab coat, buttoned, and long pants.[6]	Protects skin from accidental spills and splashes.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[6] If ventilation is inadequate, a NIOSH-approved respirator should be used.[13]	Minimizes inhalation of potentially harmful vapors.

First-Aid Measures

In case of exposure, immediate medical attention is crucial.

Table 4: First-Aid Procedures

Exposure Route	First-Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible. [14]
Skin Contact	Immediately flush the contaminated skin with water. [14] Remove contaminated clothing. If irritation persists after washing, get medical attention.
Eye Contact	Immediately wash (irrigate) the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids. Get medical attention immediately. [8] [14]
Ingestion	Get medical attention immediately. [14] Never give anything by mouth to an unconscious person. Rinse mouth with water. [8]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[8\]](#)
- Specific Hazards: No specific data is available for this compound, but similar chemicals may produce carbon oxides and nitrogen oxides upon combustion.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[8\]](#)

Accidental Release:

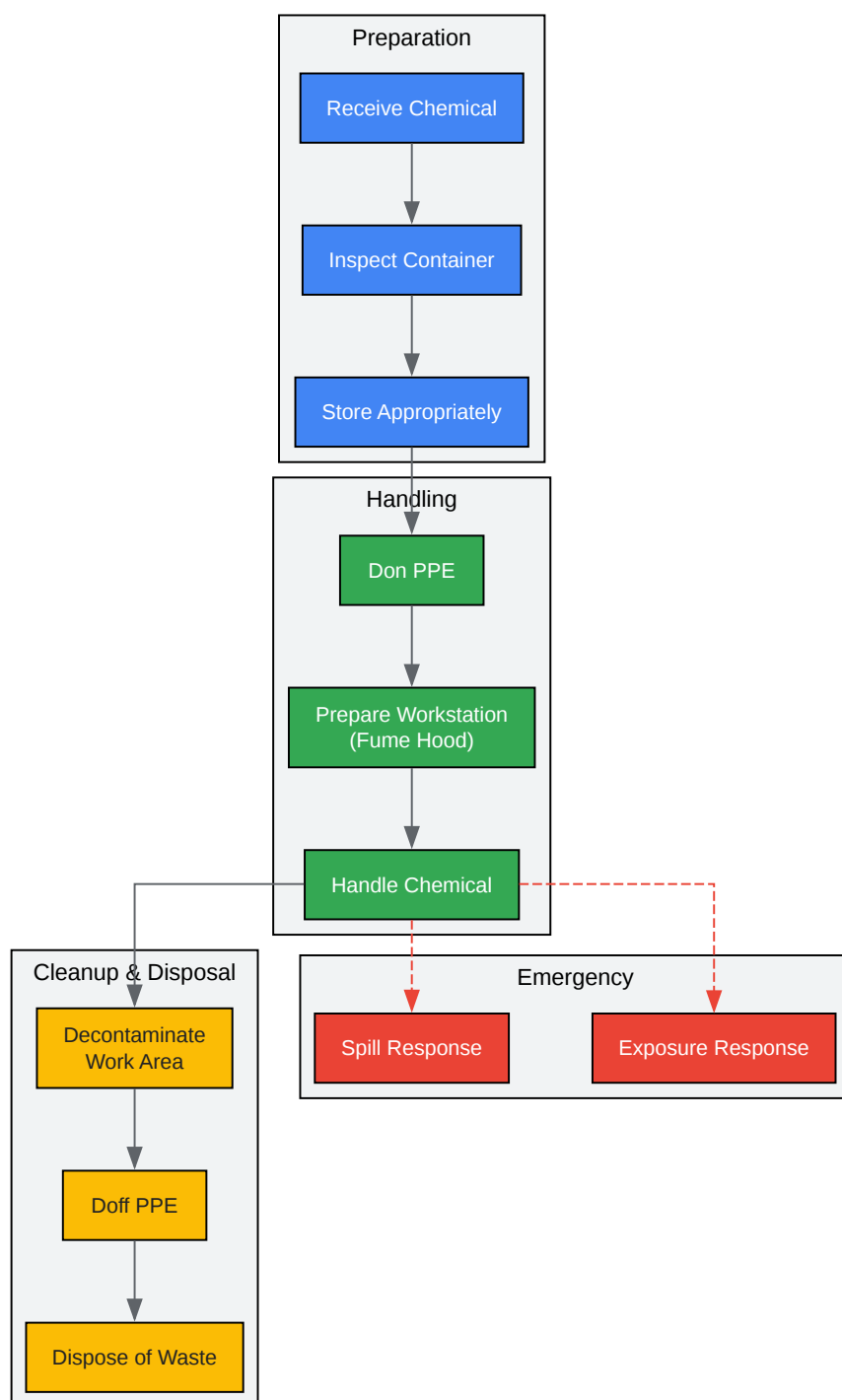
- Personal Precautions: Use personal protective equipment.^[8] Ensure adequate ventilation. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[8]
- Methods for Cleaning Up: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.^[6] For larger spills, sweep up and shovel into suitable containers for disposal.^[12]

Experimental Protocols and Data Presentation

The data presented in this guide is compiled from publicly available Safety Data Sheets and chemical databases. These sources do not typically provide detailed experimental methodologies for the determination of physical, chemical, or toxicological properties. The presented values are generally derived from standardized testing protocols established by regulatory bodies.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **Ethyl 1-aminocyclohexanecarboxylate** in a laboratory setting.



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